Advanced Medicinal Chemistry of Spiro[4.5]decan-2-one Derivatives

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Compound of Interest

Compound Name:	*4-imino-1-oxa-3-azaspiro[4.5]decan-2-one*
Cat. No.:	*B15071556*

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Scaffold Architecture, Synthetic Pathways, and Therapeutic Frontiers

Introduction: The Spirocyclic Advantage

In modern drug discovery, spiro[4.5]decan-2-one derivatives represent a "privileged structure"—a molecular framework capable of providing ligands for diverse biological targets. Unlike flat aromatic systems, the spiro[4.5]decane core possesses inherent three-dimensional chirality and structural rigidity.[1]

Key Physicochemical Benefits:

- Vectorial Projection: The orthogonal arrangement of the five- and six-membered rings allows for precise positioning of pharmacophores into deep hydrophobic pockets (e.g., the 2-oxoglutarate binding site of PHDs).
- Conformational Restriction: The spiro center locks the molecule’s conformation, reducing the entropic penalty upon binding to a protein target.

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- Metabolic Stability: The quaternary spiro-carbon blocks metabolic oxidation at that position, potentially extending half-life (

).

While the carbocyclic spiro[4.5]decan-2-one is prominent in fragrance chemistry (e.g., vetiver oil analogues), the aza- and oxa-spiro variants are the workhorses of medicinal chemistry. This guide focuses on the nitrogen-substituted analogues, specifically 1,3,8-triazaspiro[4.5]decane-2,4-diones (PHD inhibitors) and 2,8-diazaspiro[4.5]decan-1-ones (RIPK1 inhibitors).

Therapeutic Frontiers & Mechanism of Action[2]

Hypoxia-Inducible Factor (HIF) PHD Inhibition

The most advanced application of this scaffold lies in the treatment of anemia and ischemia.[2] Under normoxic conditions, HIF-

is hydroxylated by Prolyl Hydroxylase Domain (PHD) enzymes, marking it for proteasomal degradation.[2]

Mechanism: Spiro[4.5]decan-2-one derivatives (specifically the spiro-hydantoin subtype) act as competitive inhibitors of 2-oxoglutarate (2-OG), a mandatory co-factor for PHD activity. By mimicking the binding of 2-OG, these molecules prevent HIF hydroxylation, stabilizing HIF-

even in the presence of oxygen.[2] This triggers the transcription of erythropoietin (EPO).[2]

Structural Determinants:

- The Spiro Core: Fits into the active site cleft.
- Biphenyl/Aryl Tail: Projects into an aromatic pocket formed by Trp-258, Trp-389, and Phe-391 in PHD2.[3]
- Hydantoin Ring: Chelates the active site Iron (Fe2+) or Manganese (Mn2+).

RIPK1 Inhibition (Necroptosis)

Recent studies (2022) have identified 2,8-diazaspiro[4.5]decan-1-one derivatives as potent inhibitors of RIPK1, a kinase central to necroptosis (inflammatory cell death).[4]

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- Lead Compound: Compound 41 (IC

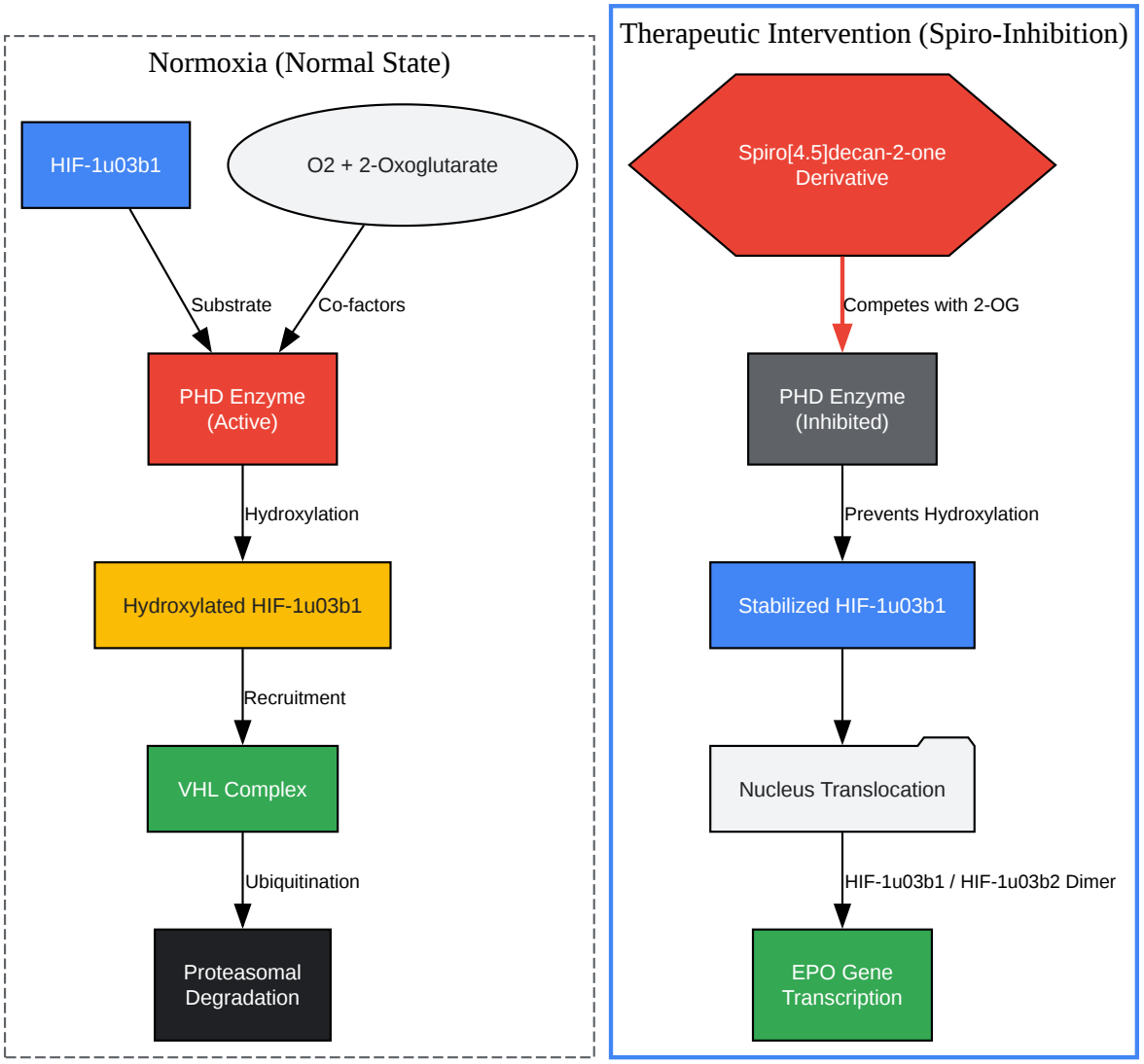
  = 92 nM).[4]

- Therapeutic Utility: Inflammatory diseases where blocking necrosis prevents tissue damage (e.g., ischemic reperfusion injury).

Visualizing the Signaling Pathway

The following diagram illustrates the mechanism of HIF stabilization via PHD inhibition by spiro-derivatives.

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Figure 1: Mechanism of Action for Spiro[4.5]decanone-based PHD Inhibitors. The inhibitor mimics 2-oxoglutarate, preventing HIF degradation.[2]

Synthetic Architectures & Protocols

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Synthetic Strategy: The Bucherer-Bergs Reaction

The most robust method to construct the 1,3,8-triazaspiro[4.5]decane-2,4-dione core is the Bucherer-Bergs reaction. This converts a cyclic ketone (4-piperidone derivative) into a spiro-hydantoin.

Experimental Protocol: Synthesis of 1,3,8-triazaspiro[4.5]decane-2,4-dione Target: General scaffold synthesis for PHD inhibition libraries.

Reagents:

- N-Benzyl-4-piperidone (1.0 eq)
- Potassium Cyanide (KCN) (2.0 eq)
- Ammonium Carbonate ((NH4)2CO3) (4.0 eq)
- Solvent: Ethanol/Water (1:1 v/v)[3]

Step-by-Step Methodology:

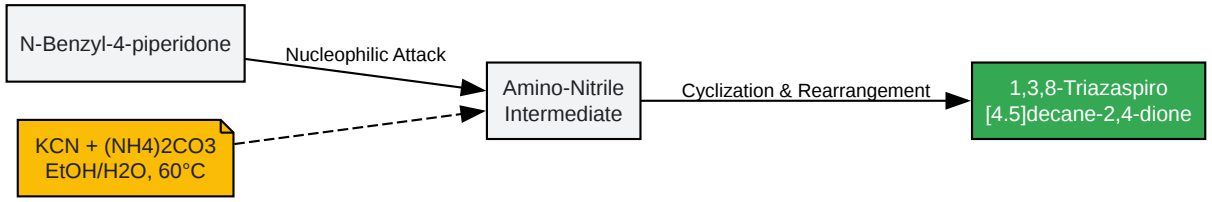
- Preparation: In a round-bottom flask equipped with a magnetic stirrer, dissolve N-benzyl-4-piperidone (10 mmol) in 20 mL of Ethanol/Water (1:1).
- Addition: Add Ammonium Carbonate (40 mmol) followed by Potassium Cyanide (20 mmol). Caution: KCN is highly toxic. Perform in a well-ventilated fume hood with appropriate cyanide antidote available.
- Cyclization: Heat the reaction mixture to 60°C for 12–18 hours. The reaction proceeds via the formation of a cyanohydrin intermediate, followed by ammonolysis and rearrangement to the hydantoin ring.
- Work-up: Cool the mixture to room temperature. The product often precipitates as a white solid.
- Isolation: Filter the solid. If no precipitate forms, concentrate the ethanol under reduced pressure and neutralize the aqueous phase with dilute HCl (to pH 7) to induce precipitation.

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- Purification: Recrystallize from ethanol or purify via flash column chromatography (DCM/MeOH 95:5).
- Validation: Verify structure via

  C NMR. Look for the characteristic spiro-carbon signal around 60–65 ppm and the two carbonyl signals of the hydantoin (approx. 156 ppm and 177 ppm).

Visualizing the Synthesis



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Figure 2: Bucherer-Bergs synthesis route for constructing the spiro-hydantoin core.

Structure-Activity Relationship (SAR) Data

The following table summarizes key SAR findings for 1,3,8-triazaspiro[4.5]decane-2,4-dione derivatives optimized for PHD2 inhibition.

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Compound ID	R1 (Spiro-N Substituent)	R2 (Phenyl Tail)	IC50 (PHD2)	Notes
Spiro-1 (Hit)	H	Phenyl	> 10 M	Weak activity; lacks hydrophobic reach.
Spiro-11	Pyrimidin-2-yl	Biphenyl-4-yl	45 nM	Biphenyl group fills hydrophobic pocket (Trp-389).
Spiro-14	N-Methyl-Imidazole	Biphenyl-4-yl	120 nM	Imidazole reduces potency slightly vs Pyrimidine.
Spiro-17	Pyrimidin-2-yl	4-Chlorophenyl	850 nM	Loss of biphenyl extension reduces affinity significantly.

Key Insight: The "tail" region (R2) is critical. A biphenyl or similarly extended aromatic system is required to penetrate the hydrophobic channel of the PHD2 enzyme, while the spiro-hydantoin headgroup coordinates the active site metal.

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